

Comparative Analysis of Boiling Points of Undecane Isomers: A Guide for Researchers

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Compound of Interest

Compound Name: 3-Ethyl-5-methyloctane

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Published: December 21, 2025

This guide provides a comprehensive comparative analysis of the boiling points of undecane ($C_{11}H_{24}$) and its various isomers. Undecane, a saturated hydrocarbon, has 159 structural isomers, and their boiling points are significantly influenced by their molecular structure.^{[1][2]} This document is intended for researchers, scientists, and professionals in drug development who require an understanding of the physicochemical properties of alkane isomers.

The boiling point of a compound is a critical physical property that provides insights into its intermolecular forces. For alkanes, the primary intermolecular forces are London dispersion forces (a type of van der Waals force). The strength of these forces, and consequently the boiling point, is affected by the molecule's surface area and shape.

The Influence of Molecular Structure on Boiling Point

The boiling points of undecane isomers are primarily determined by the extent of their carbon chain branching. Generally, a higher degree of branching leads to a lower boiling point. This is because branched isomers are more compact and have a smaller surface area compared to their straight-chain counterpart, n-undecane. This reduced surface area diminishes the points of contact between molecules, thereby weakening the London dispersion forces. Consequently, less energy is required to overcome these forces and transition the substance from a liquid to a gaseous state. Straight-chain alkanes, with their larger surface area, experience stronger intermolecular attractions and thus have higher boiling points compared to their branched isomers.

Quantitative Data: Boiling Points of Selected Undecane Isomers

The following table summarizes the boiling points of n-undecane and a selection of its branched isomers. The data clearly illustrates the trend of decreasing boiling point with increased branching.

Isomer Name	Chemical Structure	Boiling Point (°C)
n-Undecane	$\text{CH}_3(\text{CH}_2)_9\text{CH}_3$	196[1][2][3]
2-Methyldecane	$\text{CH}_3\text{CH}(\text{CH}_3)(\text{CH}_2)_7\text{CH}_3$	189.3[1]
3-Methyldecane	$\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)(\text{CH}_2)_6\text{CH}_3$	188.1 - 189.1[1]
4-Methyldecane	$\text{CH}_3(\text{CH}_2)_2\text{CH}(\text{CH}_3)(\text{CH}_2)_5\text{CH}_3$	188.7[1]
5-Methyldecane	$\text{CH}_3(\text{CH}_2)_3\text{CH}(\text{CH}_3)(\text{CH}_2)_4\text{CH}_3$	186.1[1]
2,3-Dimethylnonane	$\text{CH}_3\text{CH}(\text{CH}_3)\text{CH}(\text{CH}_3)(\text{CH}_2)_5\text{CH}_3$	186[1]
4,4-Dimethylnonane	$\text{CH}_3(\text{CH}_2)_3\text{C}(\text{CH}_3)_2(\text{CH}_2)_4\text{CH}_3$	Not Available
4,5-Dimethylnonane	$\text{CH}_3(\text{CH}_2)_3\text{CH}(\text{CH}_3)\text{CH}(\text{CH}_3)(\text{CH}_2)_3\text{CH}_3$	Not Available
2,2,3-Trimethyloctane	$(\text{CH}_3)_3\text{CCH}(\text{CH}_3)(\text{CH}_2)_4\text{CH}_3$	Not Available
2,3,4-Trimethyloctane	$\text{CH}_3\text{CH}(\text{CH}_3)\text{CH}(\text{CH}_3)\text{CH}(\text{CH}_3)(\text{CH}_2)_3\text{CH}_3$	Not Available
2,2,3,3,4,4-Hexamethylpentane	$(\text{CH}_3)_3\text{CC}(\text{CH}_3)_2\text{C}(\text{CH}_3)_2\text{CH}_3$	Not Available

Note: The availability of experimental data for all 159 isomers is limited. Some data points may be estimated.

Experimental Protocols for Boiling Point Determination

The determination of boiling points is a fundamental experimental procedure in chemistry. The following are generalized methodologies for key experiments used to determine the physicochemical properties of undecane isomers.

Capillary Method (Siwoloboff Method)

This method is a common and efficient way to determine the boiling point of a small quantity of liquid.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus:

- Thiele tube or a melting point apparatus with a heating block
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Heating source (e.g., Bunsen burner or heating mantle)
- Sample of the undecane isomer

Methodology:

- **Sample Preparation:** A small amount of the liquid undecane isomer is placed in the small test tube.
- **Apparatus Setup:** The capillary tube, with its open end down, is placed inside the test tube containing the sample. The test tube is then attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- **Heating:** The apparatus is heated gently and in a controlled manner.

- **Observation:** As the temperature increases, a stream of bubbles will start to emerge from the open end of the capillary tube. This indicates that the vapor pressure of the sample is overcoming the atmospheric pressure.
- **Boiling Point Determination:** The heating is then stopped, and the apparatus is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. At this point, the vapor pressure of the sample is equal to the external pressure.

Distillation Method

Distillation is another common method used for purifying liquids and can also be used to determine the boiling point of a pure substance.

Principle: When a liquid is heated to its boiling point, it vaporizes. The vapor can then be cooled and condensed back into a liquid. For a pure substance, the temperature of the vapor will remain constant throughout the distillation process, and this temperature is the boiling point.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or water bath
- Boiling chips
- Sample of the undecane isomer

Methodology:

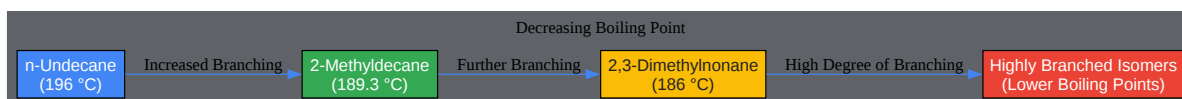
- **Apparatus Setup:** The undecane isomer is placed in the distillation flask along with a few boiling chips to ensure smooth boiling. The thermometer is positioned so that the top of the

bulb is level with the side arm of the distillation flask leading to the condenser.

- Heating: The flask is heated gently.
- Observation: The liquid will begin to boil and vaporize. The vapor will travel into the condenser, where it will be cooled by circulating water and condense back into a liquid, which is then collected in the receiving flask.
- Boiling Point Determination: The temperature is monitored throughout the distillation. The temperature that remains constant while the liquid is actively distilling is recorded as the boiling point.

Visualization of Structure-Property Relationship

The following diagram illustrates the relationship between the degree of branching in undecane isomers and their boiling points. As the number of branches increases, the molecule becomes more compact, leading to a decrease in the boiling point.



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Caption: Relationship between branching and boiling point in undecane isomers.

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- To cite this document: BenchChem. [Comparative Analysis of Boiling Points of Undecane Isomers: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14541196#comparative-analysis-of-boiling-points-of-undecane-isomers]

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